An In-depth Technical Guide to 4-(3-Methoxypropoxy)benzonitrile

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Compound of Interest	
Compound Name:	*4-(3-Methoxypropoxy)benzonitrile*
CAS No.:	*943150-79-6*
Cat. No.:	*B1462038*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(3-Methoxypropoxy)benzonitrile is an aromatic organic compound featuring a benzonitrile core substituted with a 3-methoxypropoxy group at the para position. The benzonitrile moiety is a versatile functional group in organic synthesis and is prevalent in many pharmaceuticals and agrochemicals. The presence of the ether linkage and the terminal methoxy group in the side chain can modulate the molecule's physicochemical properties, such as lipophilicity and hydrogen bonding capacity, making it an interesting candidate for investigation in medicinal chemistry and materials science. This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **4-(3-Methoxypropoxy)benzonitrile**, offering a valuable resource for professionals in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. While specific experimental data for **4-(3-**

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Methoxypropoxy)benzonitrile is not readily available in the public domain, we can infer and predict its properties based on its chemical structure and data from closely related compounds.

Property	Value/Prediction	Source/Basis
Molecular Formula	$C_{11}H_{13}NO_2$	PubChemLite[1]
Molecular Weight	191.23 g/mol	Calculated from Molecular Formula
CAS Number	Not explicitly found for this specific compound.	N/A
Appearance	Predicted to be a colorless to pale yellow liquid or low-melting solid.	Based on similar alkoxybenzonitriles.
Melting Point	Predicted to be in the range of room temperature.	Comparison with 4-methoxybenzonitrile (57-59 °C) and the effect of a longer, more flexible side chain.
Boiling Point	Predicted to be >200 °C at atmospheric pressure.	Extrapolation from related benzonitrile derivatives.
Solubility	Predicted to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone. Limited solubility in water is expected.	General solubility of aromatic ethers and nitriles.
Predicted logP	1.8	PubChemLite[1]

Spectroscopic Analysis

Spectroscopic data is essential for the structural elucidation and purity assessment of a chemical compound. While experimental spectra for **4-(3-Methoxypropoxy)benzonitrile** are not available, the following are predicted key spectroscopic features based on its structure and data from analogous compounds.

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^{1}H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the protons of the 3-methoxypropoxy side chain.

- Aromatic Protons: Two doublets are expected in the aromatic region (typically δ 6.9-7.6 ppm). The protons ortho to the cyano group will be downfield from the protons ortho to the ether linkage due to the electron-withdrawing nature of the nitrile.
- Methylene Protons (-O-CH_2-): A triplet adjacent to the aromatic ring oxygen.
- Methylene Protons (-CH_2-CH_2-CH_2-): A multiplet for the central methylene group of the propyl chain.
- Methylene Protons (-CH_2-O-): A triplet for the methylene group adjacent to the methoxy group.
- Methoxy Protons (-O-CH_3): A sharp singlet around δ 3.3 ppm.

^{13}C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will provide information on the carbon framework of the molecule.

- Nitrile Carbon (-CN): A signal around δ 119 ppm.
- Aromatic Carbons: Signals in the range of δ 115-163 ppm. The carbon attached to the ether oxygen will be significantly downfield.
- Aliphatic Carbons: Signals for the three methylene carbons of the propoxy chain and the methoxy carbon, typically in the range of δ 25-70 ppm and around 59 ppm, respectively.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule.

- C≡N Stretch: A sharp, medium-intensity band around 2230-2220 cm^{-1}. This is a highly characteristic peak for nitriles.

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- C-O-C Stretch (Aromatic Ether): A strong band around 1250 cm^{-1}.
- C-O-C Stretch (Aliphatic Ether): A band in the region of 1150-1085 cm^{-1}.
- C-H Stretch (Aromatic): Peaks above 3000 cm^{-1}.
- C-H Stretch (Aliphatic): Peaks below 3000 cm^{-1}.

Mass Spectrometry (MS) (Predicted)

The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

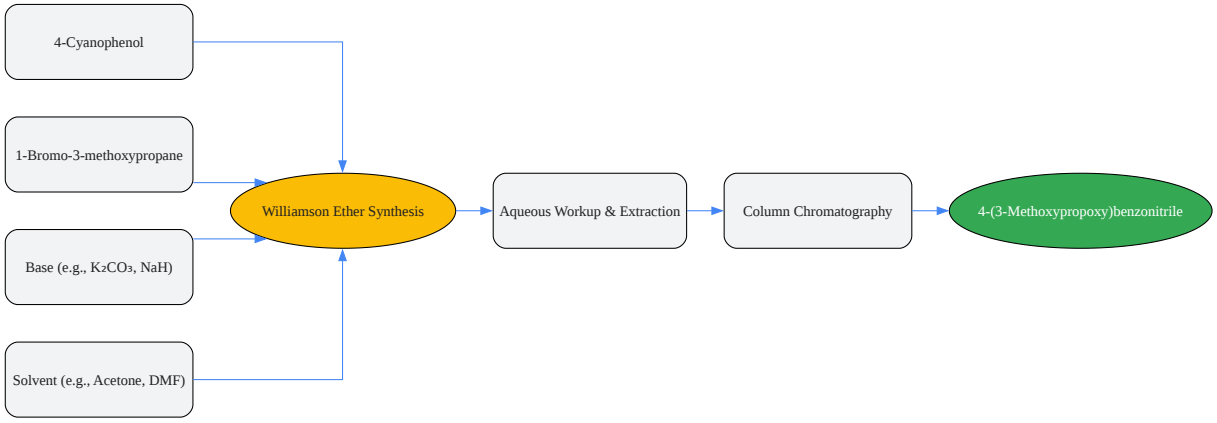
- Molecular Ion (M^+): A peak at m/z = 191.
- Key Fragments: Fragmentation may occur at the ether linkages, leading to ions corresponding to the loss of the methoxypropoxy side chain or parts of it.

Synthesis and Purification

A reliable synthetic route to **4-(3-Methoxypropoxy)benzonitrile** can be designed based on the well-established Williamson ether synthesis.[2][3] This method involves the reaction of a phenoxide with an alkyl halide.

Proposed Synthetic Workflow

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Caption: Proposed synthesis workflow for **4-(3-Methoxypropoxy)benzonitrile**.

Detailed Experimental Protocol

Materials:

- 4-Cyanophenol
- 1-Bromo-3-methoxypropane (or 1-chloro-3-methoxypropane)
- Potassium carbonate (anhydrous)
- Acetone (anhydrous)

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- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Magnesium sulfate (anhydrous)

Procedure:

- To a stirred solution of 4-cyanophenol (1.0 eq) in anhydrous acetone, add anhydrous potassium carbonate (1.5 eq).
- Heat the mixture to reflux for 30 minutes.
- Add 1-bromo-3-methoxypropane (1.2 eq) dropwise to the refluxing mixture.
- Continue to heat at reflux and monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in ethyl acetate and wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the residue by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **4-(3-Methoxypropoxy)benzonitrile**.

Reactivity and Potential Applications

The chemical reactivity of **4-(3-Methoxypropoxy)benzonitrile** is primarily dictated by the nitrile group and the aromatic ring.

Reactivity of the Nitrile Group

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The cyano group can undergo a variety of chemical transformations, making it a valuable synthetic handle.

- Hydrolysis: The nitrile can be hydrolyzed to a carboxylic acid (4-(3-methoxypropoxy)benzoic acid) under acidic or basic conditions.
- Reduction: The nitrile can be reduced to a primary amine (4-(3-methoxypropoxy)benzylamine) using reducing agents such as lithium aluminum hydride ($LiAlH_4$) or catalytic hydrogenation.
- Cycloaddition: The nitrile group can participate in cycloaddition reactions to form heterocyclic compounds.

Reactivity of the Aromatic Ring

The electron-donating nature of the alkoxy group activates the aromatic ring towards electrophilic aromatic substitution, directing incoming electrophiles to the ortho positions relative to the ether linkage.

Potential Applications in Drug Discovery and Materials Science

The benzonitrile scaffold is a key component in numerous approved drugs. The introduction of the 3-methoxypropoxy side chain can be used to fine-tune the pharmacokinetic and pharmacodynamic properties of a lead compound. The ether linkage can improve metabolic stability, and the overall increase in lipophilicity can affect cell permeability and protein binding.

In materials science, benzonitrile derivatives are explored for their potential in the development of liquid crystals, functional polymers, and organic light-emitting diodes (OLEDs). The polar nitrile group and the aromatic system contribute to the electronic and self-assembly properties of these materials.

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-(3-Methoxypropoxy)benzonitrile** is not readily available. However, based on the general hazards of benzonitrile derivatives, the following precautions should be taken:

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- General Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.
- In case of contact:
  - Skin: Immediately wash with plenty of soap and water.
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
  - Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids or bases.

Conclusion

4-(3-Methoxypropoxy)benzonitrile is a compound with significant potential for applications in medicinal chemistry and materials science. This guide provides a comprehensive overview of its predicted chemical properties, a reliable synthetic protocol, and an outline of its potential reactivity and applications. As with any chemical compound, proper safety precautions should be observed during its handling and use. Further experimental validation of the predicted properties will be crucial for its successful application in research and development.

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